

Technical Support Center: Managing Nms-E973-Related Body Weight Loss in Mice

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Compound of Interest

Compound Name: Nms-E973

Cat. No.: B609608

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to manage body weight loss in mice associated with the Hsp90 inhibitor, **Nms-E973**.

Frequently Asked Questions (FAQs)

Q1: What is **Nms-E973** and why is it used in mouse models?

A1: **Nms-E973** is a potent and selective synthetic inhibitor of Heat Shock Protein 90 (Hsp90). [1][2] It is utilized in preclinical cancer research due to its antiproliferative activity against a wide range of tumor cell lines and its ability to induce tumor shrinkage in various human tumor xenograft models in mice. [1][2][3] A key feature of **Nms-E973** is its ability to cross the blood-brain barrier, making it a candidate for treating intracranial metastases. [1][2]

Q2: Is body weight loss a known side effect of **Nms-E973** administration in mice?

A2: Yes, moderate body weight loss has been observed in mice treated with **Nms-E973**. [1] In studies with the A2780 human ovarian carcinoma xenograft model, daily administration of **Nms-E973** for 10 consecutive days resulted in average body weight losses of 4.5% and 7.7% at doses of 30 mg/kg and 60 mg/kg, respectively. [1]

Q3: What is the likely mechanism behind **Nms-E973**-induced body weight loss?

A3: The precise mechanism for **Nms-E973**-induced weight loss is not fully elucidated in the provided literature. However, Hsp90 is a chaperone protein essential for the stability and function of numerous client proteins involved in cell growth, proliferation, and survival. Its inhibition can lead to the degradation of these client proteins, which may include those critical for maintaining metabolic homeostasis. This disruption, coupled with the systemic stress of cancer and its treatment, can contribute to a catabolic state leading to weight loss, a condition often referred to as cancer cachexia.[4][5]

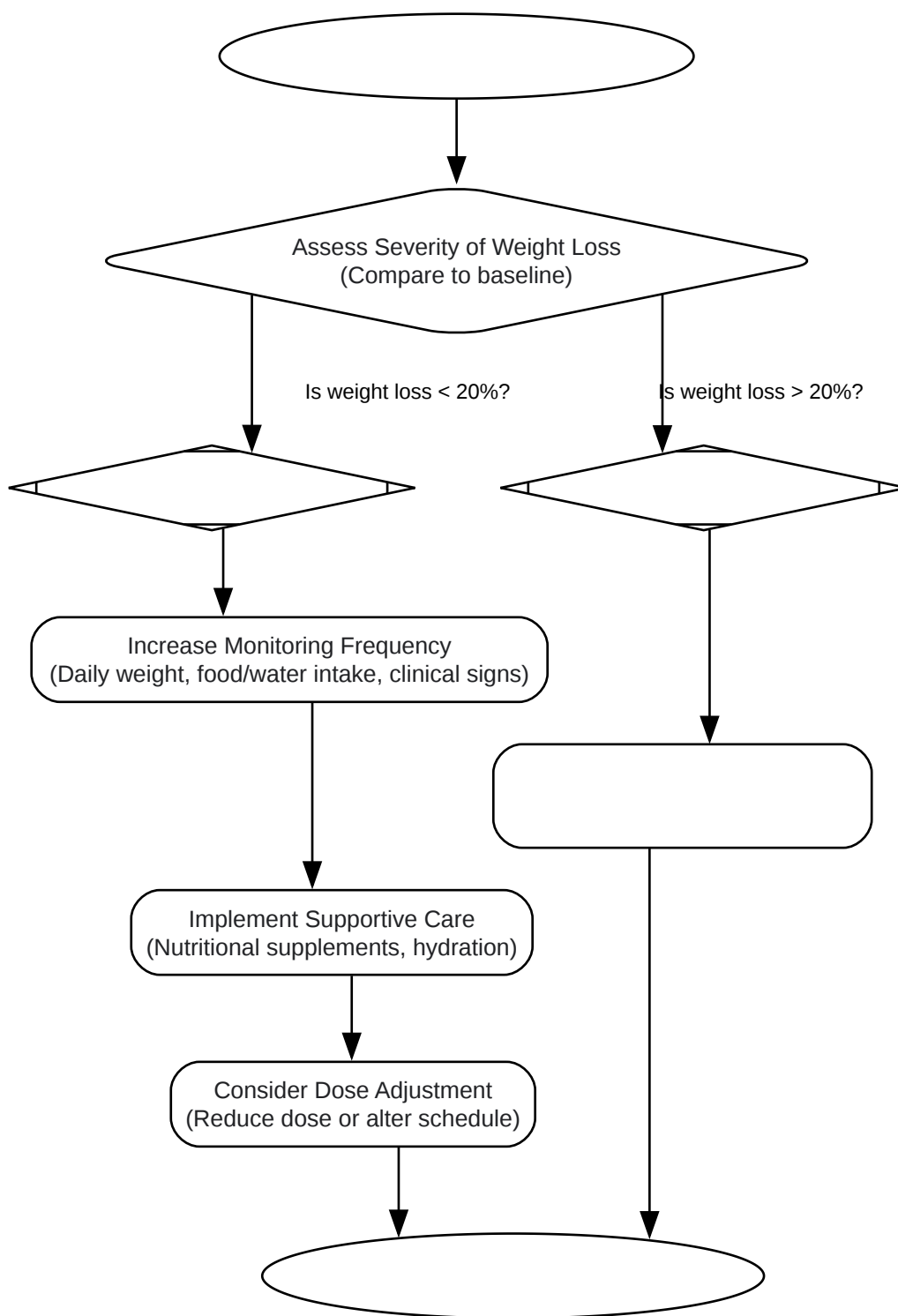
Q4: What are the acceptable limits for body weight loss in research mice?

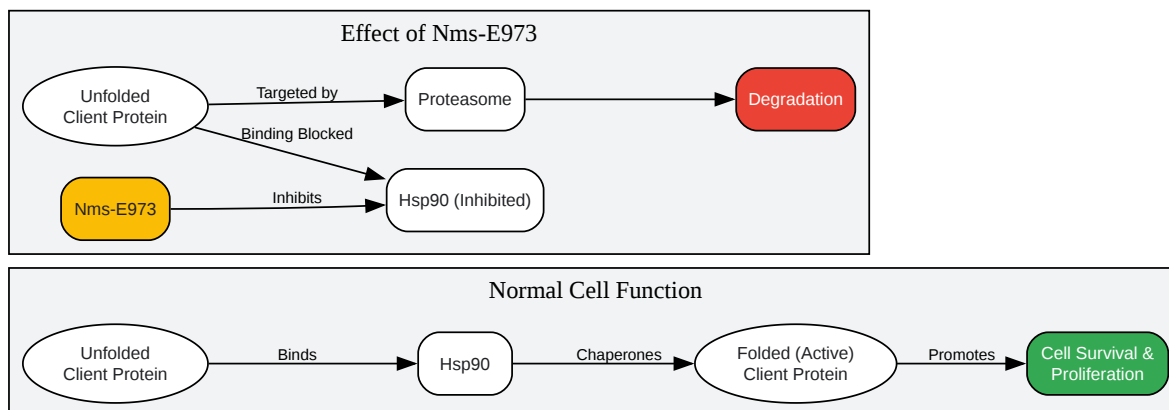
A4: Generally, an upper limit of 20% weight loss from the normal or pre-study body weight is considered acceptable.[6] Weight loss exceeding this threshold typically requires humane euthanasia unless specific justification and remedial measures are pre-approved in the experimental protocol.[6] Continuous monitoring is crucial, with weights being recorded at least weekly, especially when weight loss is an expected outcome.[6]

Troubleshooting Guide

Issue: Significant body weight loss is observed in mice following **Nms-E973** treatment.

This guide provides a stepwise approach to identifying the cause and implementing corrective actions.





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